

Essential Safety and Operational Guide for Handling 4-(4-Iodophenyl)butyric Acid

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Compound of Interest

Compound Name: 4-(4-Iodo-phenyl)-4-oxo-butyric acid

Cat. No.: B067411

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Disclaimer: The following information pertains to 4-(4-Iodophenyl)butyric acid (CAS No. 27913-58-2). No specific safety data was found for "**4-(4-Iodo-phenyl)-4-oxo-butyric acid**." Given the structural similarity, the safety precautions for 4-(4-Iodophenyl)butyric acid should be considered as a minimum standard. It is imperative to conduct a thorough risk assessment before handling any chemical.

This guide provides immediate safety, handling, and disposal information for researchers, scientists, and professionals in drug development who are working with 4-(4-Iodophenyl)butyric acid.

Personal Protective Equipment (PPE)

When handling 4-(4-Iodophenyl)butyric acid, the following personal protective equipment is recommended to ensure personal safety in a laboratory setting.^[1]

PPE Category	Recommended Equipment
Eye Protection	Chemical safety goggles or a face shield.
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).
Respiratory Protection	A NIOSH-approved N95 dust mask or higher-level respirator.
Body Protection	A standard laboratory coat.

Operational Plan: Safe Handling and Storage

Proper handling and storage procedures are critical to maintaining a safe laboratory environment.

Handling:

- Work in a well-ventilated area, preferably under a chemical fume hood, to minimize inhalation of dust or vapors.
- Avoid direct contact with the skin and eyes. In case of accidental contact, rinse the affected area with copious amounts of water.
- Prevent the formation of dust when handling the solid form of the chemical.
- Wash hands thoroughly with soap and water after handling.

Storage:

- Store in a tightly sealed container in a cool, dry place away from direct sunlight and incompatible materials.^[1]
- The recommended storage temperature is between 2-8°C.^[1]
- Keep away from strong oxidizing agents.

Disposal Plan

The disposal of 4-(4-Iodophenyl)butyric acid and its waste should be conducted in accordance with all applicable federal, state, and local environmental regulations.

- Waste Classification: Due to its iodine content, this compound may be classified as hazardous waste. A formal hazardous waste determination should be conducted.
- Disposal Method: It is recommended to dispose of this chemical and its containers through a licensed professional waste disposal service. Incineration in a permitted hazardous waste incinerator is a common disposal method for iodo-organic compounds.

- Environmental Precautions: Do not allow the chemical to enter drains or waterways.

Physicochemical and Hazard Data

The following table summarizes key quantitative data for 4-(4-Iodophenyl)butyric acid.

Property	Value
Molecular Formula	C ₁₀ H ₁₁ IO ₂
Molecular Weight	290.10 g/mol
Melting Point	89-89.5 °C
Boiling Point	351.0 ± 17.0 °C (Predicted)
Density	1.686 ± 0.06 g/cm ³ (Predicted)
Solubility	Chloroform (Sparingly), Methanol (Slightly)
Storage Temperature	2-8°C

Data sourced from ChemicalBook and PubChem.[\[2\]](#)[\[3\]](#)

Experimental Protocol: Synthesis of a Radiolabeled Compound

4-(p-Iodophenyl)butyric acid is utilized in the synthesis of radiolabeled compounds for research in areas such as targeted radionuclide therapy. The following is a generalized protocol for such a synthesis. For a detailed, specific procedure, refer to relevant published literature.

Objective: To synthesize a radiolabeled compound using 4-(p-Iodophenyl)butyric acid as a precursor.

Materials:

- 4-(p-Iodophenyl)butyric acid
- Radioisotope (e.g., ¹²⁵I)

- Appropriate solvents and reagents for the specific reaction
- Thin-layer chromatography (TLC) or High-performance liquid chromatography (HPLC) for purification and analysis

Procedure:

- Preparation: In a shielded hot cell or a designated radioactive work area, dissolve 4-(p-iodophenyl)butyric acid in a suitable solvent.
- Radioiodination: Introduce the radioisotope (e.g., Sodium Iodide [^{125}I]) to the reaction mixture. The specific reaction conditions (temperature, pH, catalysts) will depend on the desired product.
- Reaction Monitoring: Monitor the progress of the reaction using an appropriate analytical technique such as TLC with a radiation detector.
- Purification: Once the reaction is complete, purify the radiolabeled product from unreacted starting materials and byproducts using HPLC or another suitable chromatographic method.
- Quality Control: Analyze the final product to determine its radiochemical purity and specific activity.

Safe Handling and Disposal Workflow

The following diagram illustrates the key steps for the safe handling and disposal of 4-(4-iodophenyl)butyric acid.

Caption: Workflow for the safe handling, storage, and disposal of 4-(4-iodophenyl)butyric acid.

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References

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